

# An In-depth Technical Guide to the Physical Properties of 2,6-Dimethylnonane

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## Compound of Interest

Compound Name: 2,6-Dimethylnonane

Cat. No.: B096766

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This guide provides a comprehensive overview of the known physical properties of **2,6-Dimethylnonane** (CAS No: 17302-28-2), a branched alkane with the molecular formula  $C_{11}H_{24}$ . The data and methodologies presented are intended to support research and development activities where this compound's physical characteristics are of interest.

## Core Physical and Chemical Properties

**2,6-Dimethylnonane** is a colorless liquid under standard conditions.<sup>[1]</sup> As a member of the alkane family, it is a non-polar compound, which dictates many of its physical behaviors.<sup>[2][3]</sup> Alkanes are known for their relative lack of reactivity and serve as a fundamental basis for comparing the properties of other organic compounds.<sup>[2]</sup> The intermolecular forces in **2,6-Dimethylnonane** are primarily weak van der Waals forces (London dispersion forces), which increase with the size and surface area of the molecule.<sup>[4][5]</sup>

## Quantitative Physical Data

The physical properties of **2,6-Dimethylnonane** have been reported across various chemical data sources. The following table summarizes these quantitative data. It is important to note that some variation exists between sources, and the melting point is consistently provided as an estimation.

| Property                                   | Value                            | Source(s)      |
|--|----------------------------------|----------------|
| Molecular Formula                          | C <sub>11</sub> H <sub>24</sub>  | [1][6][7][8]   |
| Molecular Weight                           | 156.31 g/mol                     | [6][7][8]      |
| Boiling Point                              | 179 - 184 °C (at 760 mmHg)       | [1][6][9][10]  |
| Melting Point                              | ~ -57.06 °C (estimate)           | [1][6][9][10]  |
| Density                                    | 0.7368 - 0.751 g/cm <sup>3</sup> | [6][9][10][11] |
| Refractive Index                           | 1.4143 - 1.4192                  | [1][6][9][10]  |
| Vapor Pressure                             | 1.02 - 1.2 mmHg (at 25 °C)       | [1][9]         |
| Flash Point                                | 107 - 111 °C                     | [1][9]         |
| LogP (Octanol/Water Partition Coefficient) | 4.2489                           | [1][9]         |
| XLogP3                                     | 5.6                              | [9]            |

## General Experimental Protocols for Physical Property Determination

While specific experimental documentation for **2,6-Dimethylnonane** is not readily available in the provided search results, the following are standard methodologies for determining the key physical properties of liquid alkanes.

### 1. Boiling Point Determination:

- Method: Distillation or Ebulliometry.
- Protocol: A sample of the compound is heated in a distillation apparatus. The temperature at which the liquid and vapor phases are in equilibrium at a given external pressure is recorded as the boiling point. For accuracy, the pressure should be standardized to 760 mmHg (1 atm). Capillary methods can be used for small sample volumes. The boiling point of alkanes generally increases with molecular weight and is lower for branched isomers compared to

their straight-chain counterparts due to reduced surface area for intermolecular interactions.  
[4]

## 2. Melting Point Determination:

- Method: Capillary Melting Point Apparatus.
- Protocol: A small, powdered sample of the solidified compound is placed in a capillary tube and heated at a controlled rate. The temperature range over which the substance transitions from a solid to a liquid is observed and recorded as the melting point. For alkanes, the melting point generally increases with molecular weight.[5] The value for **2,6-Dimethylnonane** is an estimate, suggesting it has not been experimentally determined or reported in the cited literature.

## 3. Density Measurement:

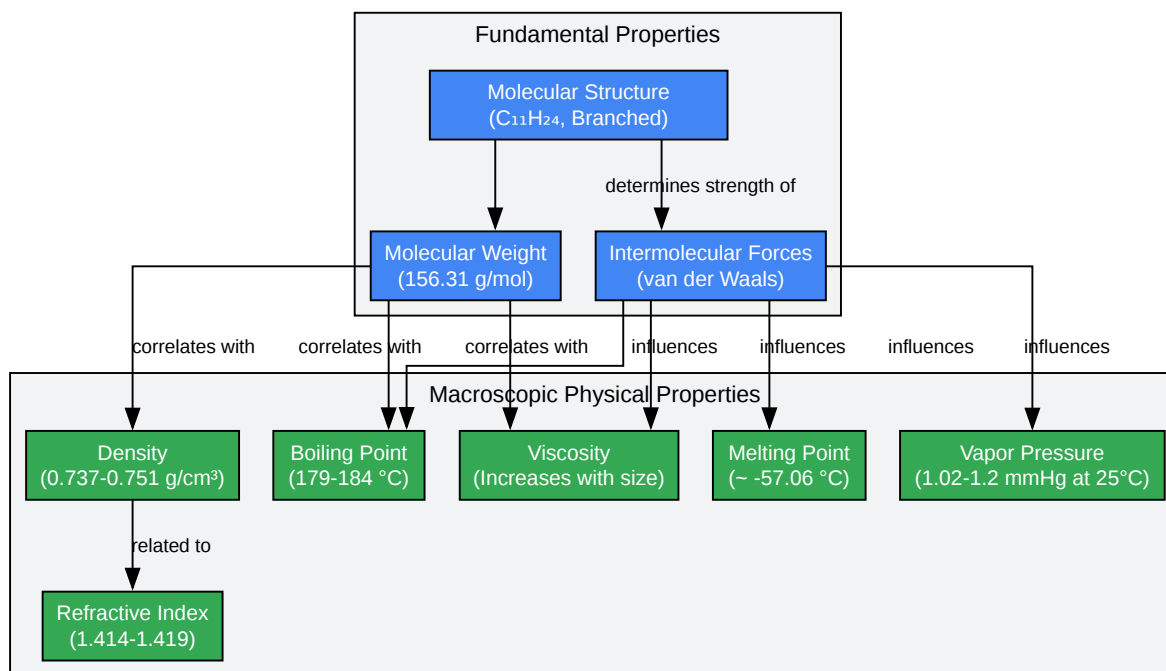
- Method: Pycnometry or Hydrometry.
- Protocol: A pycnometer (a flask with a specific, known volume) is weighed empty, then filled with the liquid, and weighed again. The density is calculated by dividing the mass of the liquid by its volume. Alternatively, a hydrometer can be submerged in the liquid, and the density is read from a calibrated scale. Alkane densities are typically less than that of water.  
[2][12]

## 4. Refractive Index Measurement:

- Method: Refractometry.
- Protocol: A refractometer is used to measure the extent to which light is bent, or refracted, when it passes through the liquid sample. A drop of the liquid is placed on the prism of the refractometer, and the refractive index is read from the instrument's scale, typically at a specified temperature (e.g., 20°C or 25°C) and wavelength of light (e.g., the sodium D-line, 589 nm).

# Logical Relationships of Physical Properties

The physical properties of an alkane like **2,6-Dimethylnonane** are logically interconnected, stemming from its fundamental molecular structure. The following diagram illustrates these relationships.



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